

Trisulfo-Cy5-Alkyne: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: *Trisulfo-Cy5-Alkyne*

Cat. No.: *B15553962*

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This in-depth technical guide provides comprehensive information on the solubility and storage of **Trisulfo-Cy5-Alkyne**, a near-infrared fluorescent dye crucial for various bio-conjugation applications. The document outlines its chemical properties, solubility in common laboratory solvents, and detailed storage guidelines to ensure its stability and performance. Furthermore, a detailed experimental protocol for its primary application, the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or "click chemistry," is provided, along with a visual representation of the experimental workflow.

Core Properties of Trisulfo-Cy5-Alkyne

Trisulfo-Cy5-Alkyne is a highly water-soluble derivative of the cyanine 5 dye, featuring an alkyne group that enables its covalent attachment to azide-modified molecules through click chemistry. The presence of three sulfonate groups significantly enhances its hydrophilicity, making it particularly suitable for labeling biomolecules in aqueous environments with minimal use of organic co-solvents.

Property	Value	Reference
Molecular Formula	C37H45N3O10S3	[1]
Molecular Weight	~788 g/mol	[1]
Excitation Maximum (λ_{ex})	~646-647 nm	[1]
Emission Maximum (λ_{em})	~662-670 nm	[1]
Extinction Coefficient	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	[1]
Purity	Typically >95% (HPLC)	[1]

Solubility Profile

Trisulfo-Cy5-Alkyne exhibits excellent solubility in a range of common laboratory solvents due to its hydrophilic nature. While precise quantitative solubility data (e.g., mg/mL) is not consistently published across suppliers, the qualitative solubility is well-documented.

Solvent	Solubility	Notes
Water	Soluble (very high)	The trisulfonated structure imparts high aqueous solubility, making it ideal for bioconjugation reactions in physiological buffers.[2][3]
Dimethyl Sulfoxide (DMSO)	Soluble	A common solvent for preparing concentrated stock solutions.
Dimethylformamide (DMF)	Soluble	Another suitable solvent for creating stock solutions.[1][3]
Dichloromethane (DCM)	Soluble	[1]

For context, a non-sulfonated version of Cy5-alkyne has a reported solubility in DMSO of ≥ 55.6 mg/mL. Given the enhanced hydrophilicity of the trisulfonated form, its solubility in aqueous solutions and polar organic solvents is expected to be significantly high.

Storage and Stability Guidelines

Proper storage is critical to maintain the integrity and fluorescence of **Trisulfo-Cy5-Alkyne**. The following guidelines are based on recommendations from multiple suppliers.

Condition	Recommendation	Duration	Notes
Solid (Powder)	-20°C, in the dark, desiccated	Up to 24 months	Protect from light and moisture to prevent degradation.[2]
In Solvent (Stock Solution)	-80°C	Up to 12 months	Aliquoting is recommended to avoid repeated freeze-thaw cycles. Protect from light.
-20°C	Up to 1 month	For shorter-term storage of solutions. [4]	
Shipping	Ambient Temperature	Up to 3 weeks	The compound is stable for short periods at room temperature during shipping.[2]

Key Handling Recommendations:

- **Protect from Light:** Cyanine dyes are susceptible to photobleaching. Always store and handle **Trisulfo-Cy5-Alkyne** and its solutions in light-protected containers (e.g., amber vials or tubes wrapped in foil).
- **Avoid Repeated Freeze-Thaw Cycles:** Aliquot stock solutions into smaller, single-use volumes to minimize degradation.
- **Use High-Purity Solvents:** To avoid introducing contaminants that could interfere with reactions or degrade the dye, use anhydrous or high-purity solvents for preparing stock

solutions.

Experimental Protocol: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary application of **Trisulfo-Cy5-Alkyne** is its conjugation to azide-containing molecules via CuAAC. The following is a general protocol for labeling an azide-modified biomolecule.

Materials:

- **Trisulfo-Cy5-Alkyne**
- Azide-modified biomolecule (e.g., protein, oligonucleotide)
- Copper(II) sulfate (CuSO₄) solution (e.g., 20 mM in water)
- Copper(I)-stabilizing ligand, e.g., Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) solution (e.g., 100 mM in water)
- Reducing agent, e.g., Sodium Ascorbate solution (freshly prepared, e.g., 300 mM in water)
- Reaction Buffer (e.g., phosphate-buffered saline, PBS, pH 7.4)

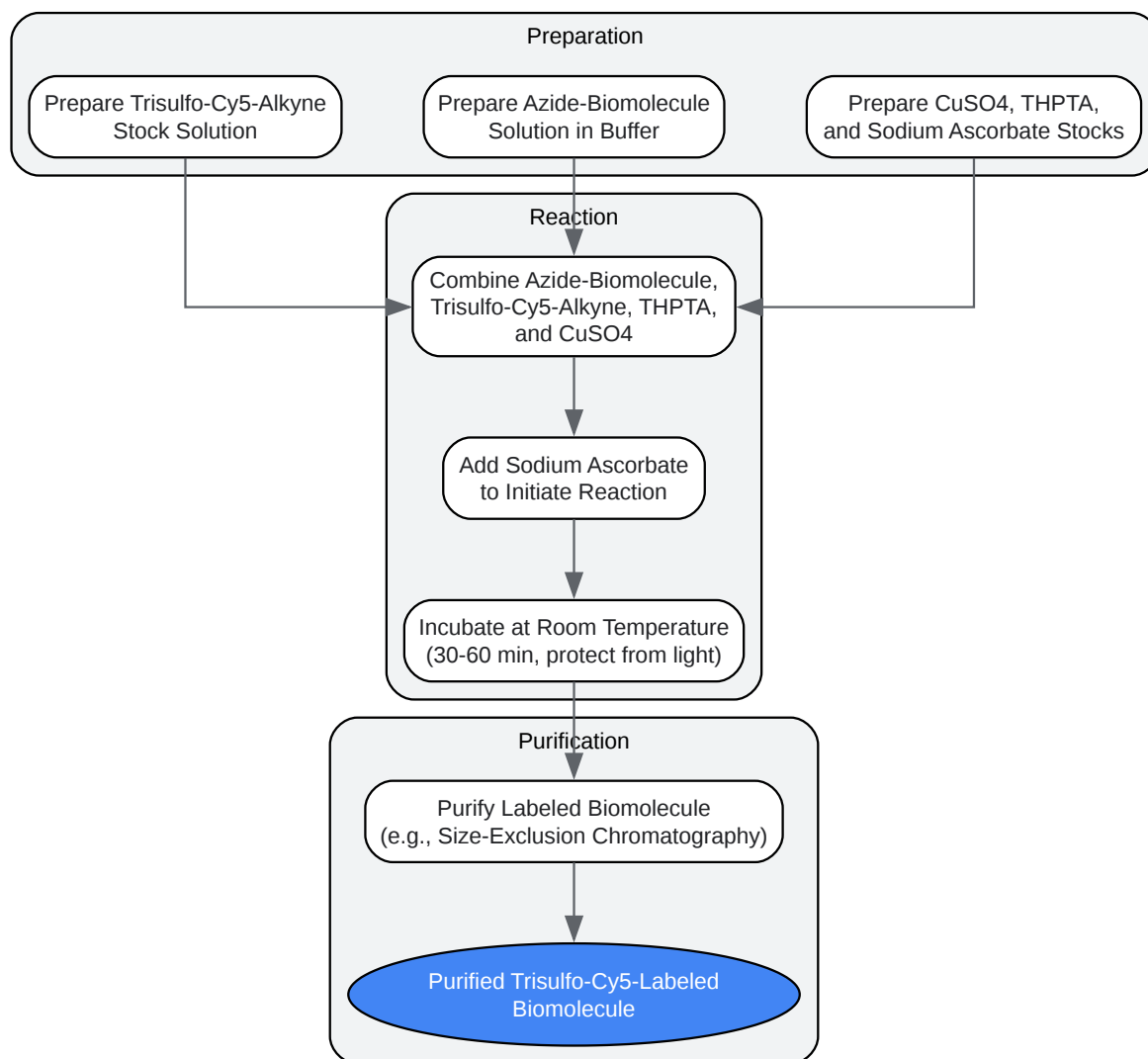
Procedure:

- Prepare Stock Solutions:
 - Dissolve **Trisulfo-Cy5-Alkyne** in water or DMSO to a desired stock concentration (e.g., 10 mM).
 - Dissolve the azide-modified biomolecule in the reaction buffer to a known concentration.
- Reaction Setup:
 - In a microcentrifuge tube, combine the azide-modified biomolecule with the reaction buffer.

- Add the **Trisulfo-Cy5-Alkyne** stock solution. The molar ratio of dye to biomolecule may need to be optimized, but a starting point is often a 2 to 10-fold molar excess of the alkyne dye.
- Add the THPTA solution to the reaction mixture and vortex briefly. A typical final concentration is 1 mM.
- Add the CuSO₄ solution and vortex briefly. A typical final concentration is 0.2 mM.
- Initiate the Reaction:
 - Add the freshly prepared sodium ascorbate solution to initiate the click reaction. A typical final concentration is 3 mM.
 - Vortex the reaction mixture gently.
- Incubation:
 - Incubate the reaction at room temperature for 30-60 minutes. Protect the reaction from light.
- Purification:
 - Purify the labeled biomolecule from excess reagents using an appropriate method, such as size-exclusion chromatography (e.g., spin columns), dialysis, or ethanol precipitation for oligonucleotides.

Visualizing the Workflow and Reaction

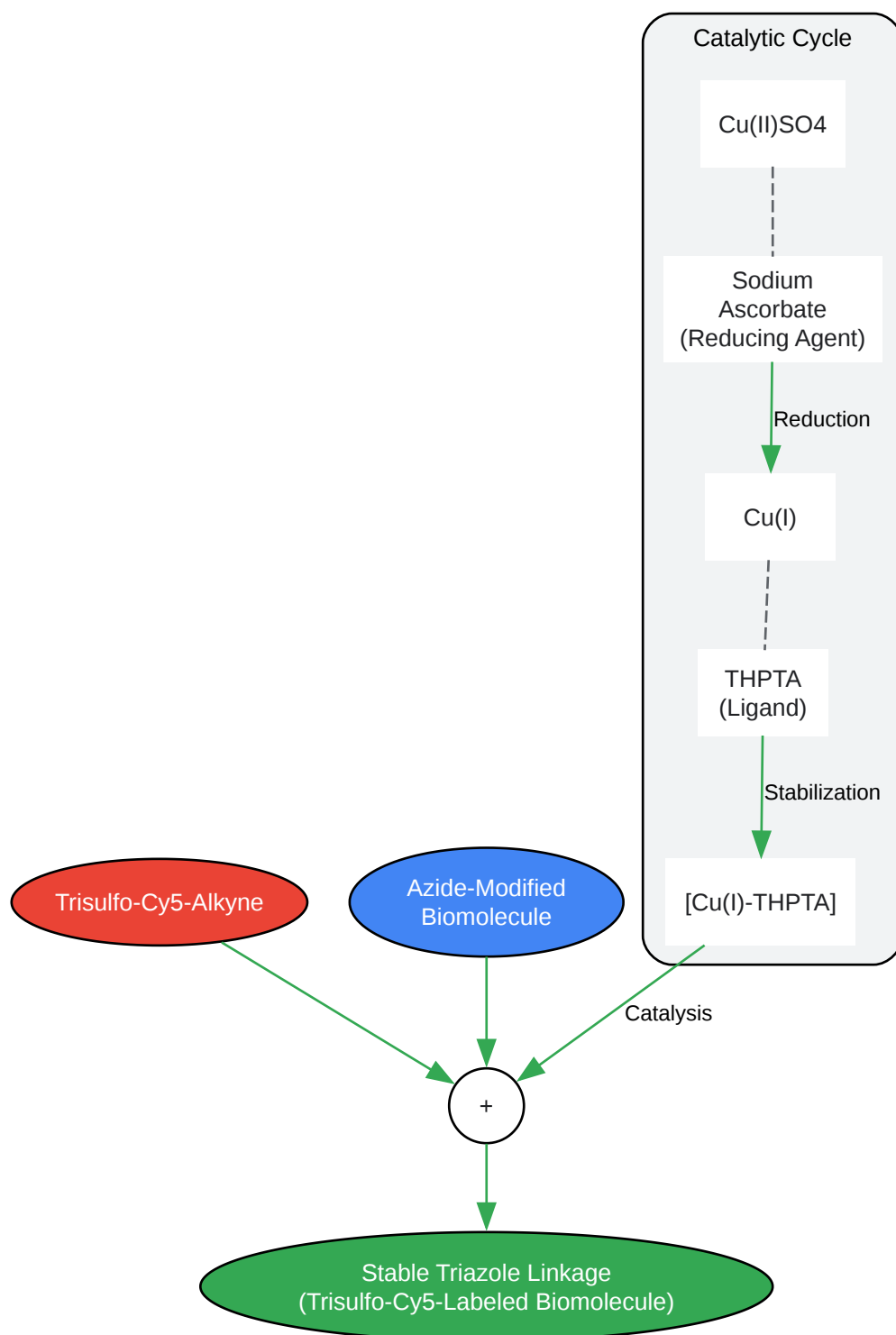
Experimental Workflow for CuAAC Labeling



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Caption: A flowchart illustrating the key steps in a typical copper-catalyzed azide-alkyne cycloaddition (CuAAC) labeling experiment.

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Caption: The catalytic cycle and reaction components of the copper-catalyzed azide-alkyne cycloaddition (CuAAC).

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References

- 1. Trisulfo-Cy5-Alkyne | TargetMol [targetmol.com]
- 2. jenabioscience.com [jenabioscience.com]
- 3. Trisulfo-Cy5-Alkyne, 2055138-90-2 | BroadPharm [broadpharm.com]
- 4. medchemexpress.com [medchemexpress.com]
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